

4,5-Difluoro-2-nitroaniline physical and chemical properties

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Compound of Interest

Compound Name: 4,5-Difluoro-2-nitroaniline

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An In-depth Technical Guide to 4,5-Difluoro-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4,5-Difluoro-2-nitroaniline**, a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and dyes.^[1] This document outlines its characteristics, synthesis, and reactivity, presenting data in a clear and accessible format for laboratory and development use.

Core Physical and Chemical Properties

4,5-Difluoro-2-nitroaniline is a crystalline solid, appearing as orange to brown powder.^[1] Its core identifying and physical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ F ₂ N ₂ O ₂	[1][2][3]
Molecular Weight	174.11 g/mol	[1][2][3]
CAS Number	78056-39-0	[2][3]
Appearance	Orange to brown powder/crystal	[1]
Melting Point	107-108 °C	[2]
Purity	≥ 98% (GC)	[1]

Synthesis and Reactivity

4,5-Difluoro-2-nitroaniline is a versatile chemical intermediate.[1] The presence of two fluorine atoms and a nitro group enhances its reactivity, making it a valuable precursor in various synthetic applications.[1]

Synthesis Protocol

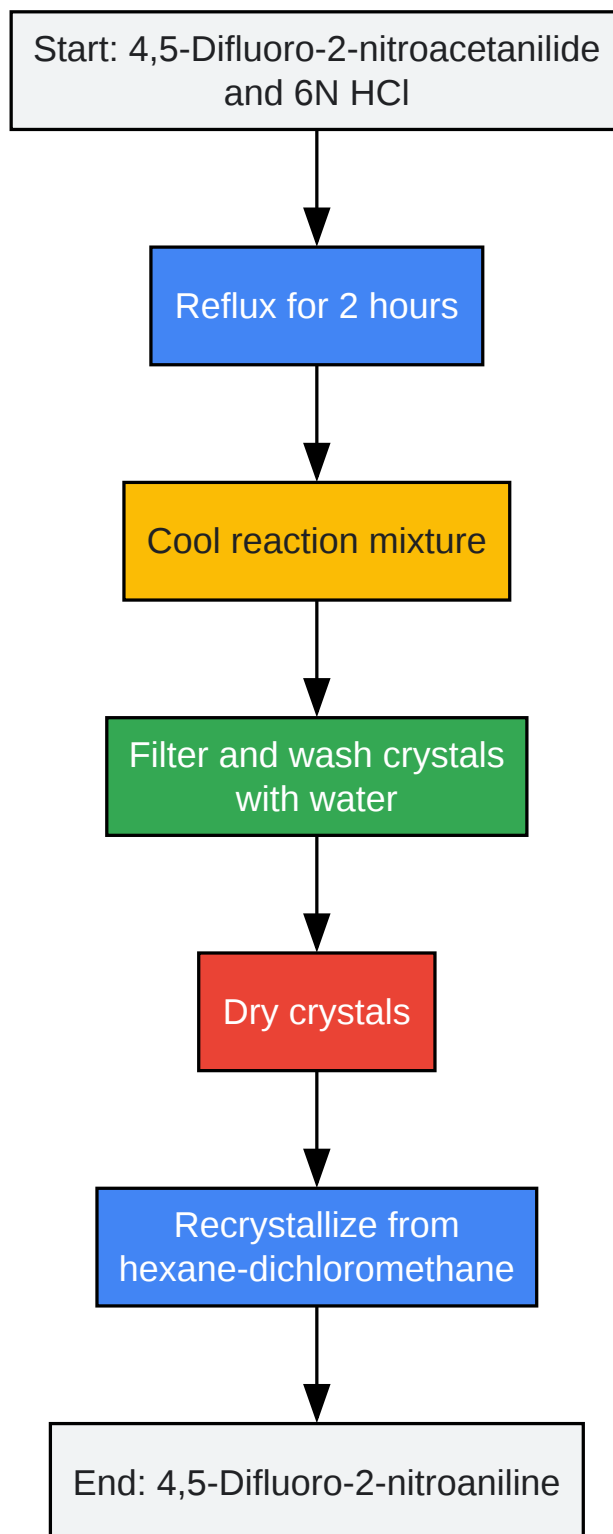
A common method for the synthesis of **4,5-Difluoro-2-nitroaniline** involves the hydrolysis of 4,5-difluoro-2-nitroacetanilide.[4]

Experimental Protocol:

- A mixture of 6.51 g of 4,5-difluoro-2-nitroacetanilide and 100 ml of 6 N aqueous hydrochloric acid is heated to reflux for approximately 2 hours.[4]
- The reaction mixture is then cooled, allowing for the crystallization of the product.[4]
- The resulting crystals are separated by filtration, washed with water, and subsequently dried.[4]
- Recrystallization from a hexane-dichloromethane solvent mixture yields 5.0 g of **4,5-difluoro-2-nitroaniline**. [4]

The following diagram illustrates the workflow for the synthesis of **4,5-Difluoro-2-nitroaniline**.

Synthesis Workflow of 4,5-Difluoro-2-nitroaniline



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Caption: Synthesis workflow for **4,5-Difluoro-2-nitroaniline**.

Reactivity and Applications

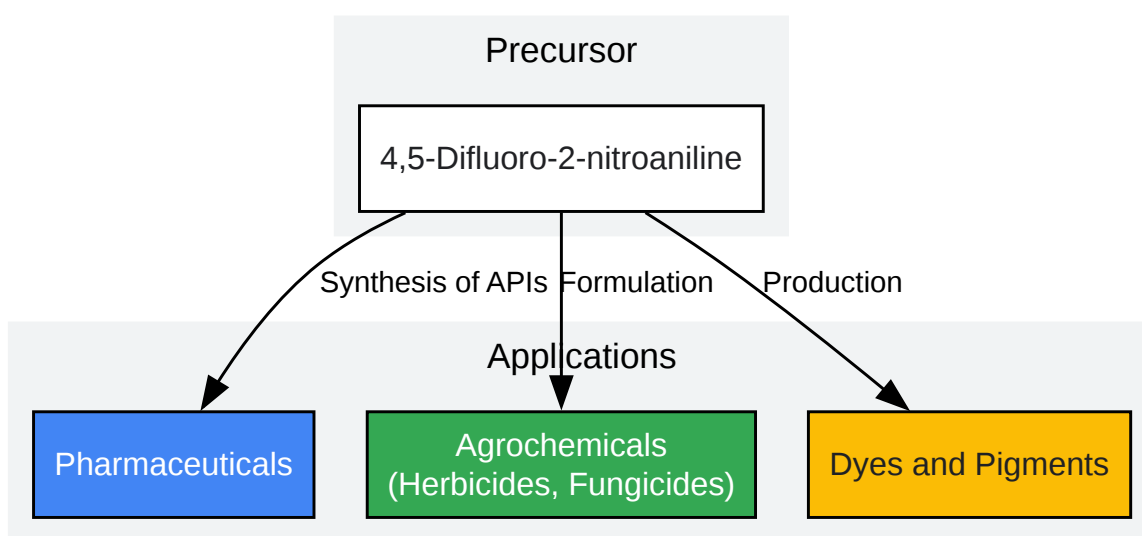
The unique fluorinated structure of **4,5-Difluoro-2-nitroaniline** makes it a valuable building block for more complex molecules.^[1] It is a key intermediate in the production of a variety of compounds, including:

- **Pharmaceuticals:** It serves as a precursor in the synthesis of various active pharmaceutical ingredients (APIs), particularly in the development of drugs targeting specific biological pathways.^[1]
- **Agrochemicals:** This compound is utilized in the formulation of herbicides and fungicides.^[1]
- **Dyes and Pigments:** Its structure is integral to the production of stable and vibrant dyes.^[1]

An example of its application is in the preparation of 2-chloro-5,6-difluorobenzimidazole.

The following diagram illustrates the logical relationship of **4,5-Difluoro-2-nitroaniline** as a precursor.

4,5-Difluoro-2-nitroaniline as a Synthetic Precursor

[Click to download full resolution via product page](#)Caption: Applications of **4,5-Difluoro-2-nitroaniline**.

Spectral Data

Detailed spectral data is crucial for the identification and characterization of **4,5-Difluoro-2-nitroaniline**. While comprehensive peak lists are not readily available in all public sources, general information is provided below.

Spectroscopy	Data
^1H NMR	Expected signals in the aromatic region, with splitting patterns influenced by the fluorine and nitro substituents.
^{13}C NMR	Expected signals for the aromatic carbons, with chemical shifts influenced by the electron-withdrawing effects of the fluorine and nitro groups.
IR Spectroscopy	Characteristic peaks for N-H stretching of the amine, N-O stretching of the nitro group, and C-F stretching.
Mass Spectrometry	The molecular ion peak is expected at m/z 174.11. Fragmentation patterns would likely involve the loss of the nitro group and potentially fluorine atoms.

Safety and Handling

4,5-Difluoro-2-nitroaniline should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the material safety data sheet (MSDS) before use.

Storage: Store at room temperature.^[1]

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